

Iopromide Drug Product Stability: A Technical Support Center

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Compound of Interest

Compound Name: Desmethoxy Iopromide

CAS No.: 76350-28-2

Cat. No.: B602077

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Welcome to the Technical Support Center for Iopromide drug product stability. This resource is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance and troubleshooting for common stability issues encountered during the formulation and handling of Iopromide. As a nonionic, water-soluble, radiographic contrast medium, Iopromide's stability is paramount to its safety and efficacy.^[1] This guide will delve into the causality behind experimental choices and provide self-validating protocols to ensure the integrity of your Iopromide formulations.

Understanding Iopromide Stability

Iopromide is a highly stable molecule, formulated as a sterile, aqueous solution for parenteral administration.^[1] Commercial formulations like Ultravist® contain edetate calcium disodium as a stabilizer and tromethamine as a buffer, maintaining a pH between 6.5 and 8.0.^{[2][3]} Despite its inherent stability, various factors can compromise the integrity of the drug product, leading to issues such as the formation of particulate matter, discoloration, and degradation.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

This section addresses specific stability-related questions and provides actionable troubleshooting guides.

Part 1: Particulate Matter and Crystallization

Question 1: I have observed visible particulate matter in my Iopromide solution. What are the potential causes and how can I investigate this?

Answer: The presence of particulate matter is a critical quality attribute for parenteral drugs, as it can pose significant patient safety risks.^[4] The United States Pharmacopeia (USP) chapter <788> provides specific limits for sub-visible particles in injections.^{[5][6]}

Potential Causes:

- **Intrinsic Particulates:** These originate from the drug product itself. For highly concentrated solutions like Iopromide, crystallization can occur, appearing as a milky-cloudy appearance, sediment, or floating crystals.^[7] This is often temperature-dependent.
- **Extrinsic Particulates:** These are foreign particles that have been introduced into the product. Sources can include:
 - **Environmental Factors:** Fibers, dust, or microbial contamination from the manufacturing environment.
 - **Packaging Components:** Glass delamination from vials, shedding of particles from rubber stoppers, or leachables from plastic containers.^{[8][9]}
 - **Processing Equipment:** Shedding of particles from pumps, filters, or filling needles.

Troubleshooting Workflow:

Caption: Troubleshooting workflow for particulate matter in Iopromide solutions.

Experimental Protocol: Microscopic Particle Identification

- **Sample Preparation:** Carefully extract a representative sample of the solution containing particulates onto a clean microscope slide.
- **Microscopic Examination:** Use a light microscope to observe the morphology of the particles. Note characteristics such as shape, size, color, and transparency.
- **Polarized Light Microscopy:** This can help differentiate between crystalline (birefringent) and amorphous materials.
- **Advanced Characterization (if necessary):** For definitive identification, techniques such as Fourier-Transform Infrared (FTIR) spectroscopy or Scanning Electron Microscopy with Energy-Dispersive X-ray Spectroscopy (SEM-EDX) can be employed to determine the chemical composition of the particles.[\[10\]](#)

Part 2: Color Change and Degradation

Question 2: My Iopromide solution has developed a yellowish tint upon storage. What could be the reason, and how do I assess its stability?

Answer: A change in color is often an indicator of chemical degradation.[\[11\]](#)[\[12\]](#) For Iopromide, this could be due to the formation of chromophoric degradation products resulting from hydrolysis, oxidation, or photolysis.

Potential Causes:

- **Oxidative Degradation:** The presence of trace metal ions can catalyze oxidative reactions. Edetate calcium disodium is included in formulations to chelate these metal ions and prevent such degradation.[\[3\]](#)
- **Photodegradation:** Exposure to light, particularly UV radiation, can induce degradation of Iopromide.[\[13\]](#) ICH Q1B guidelines detail the requirements for photostability testing.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- **pH Shift:** Excursions from the optimal pH range of 6.5-8.0 can accelerate hydrolytic degradation.

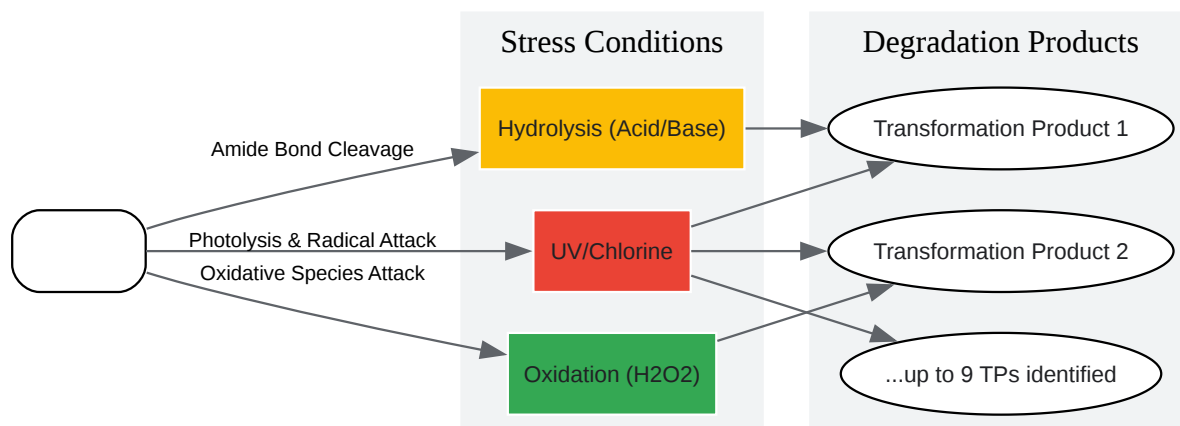
- Microbial Contamination: The growth of microorganisms can lead to color changes due to the production of pigments.[1]

Troubleshooting and Assessment:

- Verify Storage Conditions: Ensure the product has been stored according to the manufacturer's recommendations, protected from light and excessive heat.
- pH Measurement: Check the pH of the solution to see if it has deviated from the specified range.
- Forced Degradation Studies: To understand the potential degradation pathways, perform forced degradation studies under various stress conditions (acidic, basic, oxidative, photolytic, and thermal).[2][18][19][20][21] This will help in identifying the likely degradation products.
- Stability-Indicating Analytical Method: A validated stability-indicating method, typically High-Performance Liquid Chromatography (HPLC), is crucial for separating and quantifying Iopromide from its degradation products.

Iopromide Degradation Pathways:

Forced degradation studies, particularly those employing UV irradiation in the presence of chlorine, have identified several transformation products of Iopromide.[7][22] These studies, often utilizing advanced techniques like Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS), have elucidated complex degradation pathways.[7]



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Sources

- 1. Investigating pharmaceutical product recalls due to discolouration: a Kenyan case review (January 2016–December 2024) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. onyxipca.com [onyxipca.com]
- 3. nbinno.com [nbinno.com]
- 4. golighthouse.com [golighthouse.com]
- 5. uspnf.com [uspnf.com]
- 6. usp.org [usp.org]
- 7. Degradation of iopromide during the UV-LED/chlorine reaction: Effect of wavelength, radical contribution, transformation products, and toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. pharmtech.com [pharmtech.com]
- 9. researchgate.net [researchgate.net]

- [10. Keeping Particulate Contamination Under Control in Pharmaceutical Products | Learn & Share | Leica Microsystems \[leica-microsystems.com\]](#)
- [11. Discoloration In Your Drug Product? Find Out Why, Fast. - Analysis Solutions \[gatewayanalytical.com\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. database.ich.org \[database.ich.org\]](#)
- [15. ICH Q1B Photostability testing of new active substances and medicinal products - Scientific guideline | European Medicines Agency \(EMA\) \[ema.europa.eu\]](#)
- [16. fda.gov \[fda.gov\]](#)
- [17. ema.europa.eu \[ema.europa.eu\]](#)
- [18. Development of forced degradation and stability indicating studies of drugs—A review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. mdpi.com \[mdpi.com\]](#)
- [20. ajpsonline.com \[ajpsonline.com\]](#)
- [21. pharmtech.com \[pharmtech.com\]](#)
- [22. researchgate.net \[researchgate.net\]](#)
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